

Application Note: Determination of Cadusafos in Water by Gas Chromatography

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Compound of Interest

Compound Name: Cadusafos

Cat. No.: B021734

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AN-GC-028

Target Audience: Researchers, scientists, and drug development professionals.

Summary

This application note details a robust and sensitive method for the quantitative analysis of **Cadusafos**, an organophosphorus nematocide and insecticide, in water samples. The protocol employs solid-phase extraction (SPE) for sample cleanup and concentration, followed by analysis using gas chromatography (GC) coupled with either a Nitrogen-Phosphorus Detector (NPD) or a Mass Spectrometer (MS). This method is suitable for monitoring **Cadusafos** residues in various water sources, including surface water, groundwater, and drinking water, to ensure compliance with regulatory limits.

Introduction

Cadusafos is a widely used pesticide for controlling nematodes and soil insects in various agricultural settings.[1] Its potential to contaminate water sources through runoff and leaching necessitates reliable analytical methods for its detection at trace levels. Gas chromatography is a powerful technique for the separation and quantification of volatile and semi-volatile organic compounds like **Cadusafos**. [2] This application note provides a detailed protocol for the extraction and GC analysis of **Cadusafos** in water, offering high sensitivity and selectivity.

Experimental Protocol

Sample Preparation: Solid-Phase Extraction (SPE)

A dispersive solid-phase extraction (dSPE) method using multiwalled carbon nanotubes (MWCNTs) is recommended for the extraction and preconcentration of **Cadusafos** from water samples.[3]

Materials:

- Water sample (200 mL)
- Multiwalled carbon nanotubes (MWCNTs) (130 mg)
- Dichloromethane (25 mL for run-off and tap water, 30 mL for mineral water)
- pH adjustment solution (if necessary)
- Vortex mixer
- Centrifuge
- Evaporation system (e.g., nitrogen evaporator)
- Autosampler vials

Procedure:

- Adjust the pH of the 200 mL water sample to 6.0.
- Add 130 mg of MWCNTs to the water sample.
- Vortex the mixture vigorously for 5 minutes to ensure thorough mixing and adsorption of **Cadusafos** onto the MWCNTs.
- Centrifuge the sample at 4000 rpm for 10 minutes to pellet the MWCNTs.
- Decant and discard the supernatant.
- Add the appropriate volume of dichloromethane to the pellet (25 mL or 30 mL depending on the water type) to elute the **Cadusafos**.

- Vortex for 2 minutes to ensure complete elution.
- Centrifuge at 4000 rpm for 5 minutes.
- Carefully transfer the dichloromethane supernatant to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of a suitable solvent (e.g., ethyl acetate or toluene) for GC analysis.
- Transfer the final extract to an autosampler vial.

Gas Chromatography (GC) Analysis

Instrumentation:

A gas chromatograph equipped with either a Nitrogen-Phosphorus Detector (NPD) for selective detection of organophosphorus compounds or a Mass Spectrometer (MS) for definitive identification is suitable.

GC Conditions:

Parameter	GC-NPD	GC-MS
Column	HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent	HP-5MS (30 m x 0.53 mm i.d., 0.25 µm film thickness)[4]
Injector	Splitless, 250°C	Splitless, 250°C
Injection Volume	1 µL	2 µL[4]
Carrier Gas	Helium, 1 mL/min	Helium, 1.1 mL/min[4]
Oven Program	70°C (hold 1.57 min), ramp to 280°C at 10°C/min, hold for 5 min[5]	80°C (hold 6 min), ramp to 215°C at 15°C/min (hold 1 min), then to 230°C at 5°C/min, and finally to 290°C at 5°C/min (hold 2 min)[4]
Detector	NPD, 300°C	MS, Transfer line 280°C, Ion source 230°C
MS Acquisition	-	Full Scan (m/z 50-550) or Selected Ion Monitoring (SIM)

Data Presentation

The following table summarizes the validation data for a multi-residue method that includes **Cadusafos**.

Parameter	Value	Reference
Limit of Detection (LOD)	1.16 - 93.6 ng/L (for a group of 15 OPPs)	[3]
Recovery	67 - 107% (for a group of 15 OPPs)	[3]
Relative Standard Deviation (RSD)	<10.1% (for a group of 15 OPPs)	[3]
Maximum Observed Concentration	0.48 µg/L (in a banana plantation drainage canal)	[2]

Visualizations

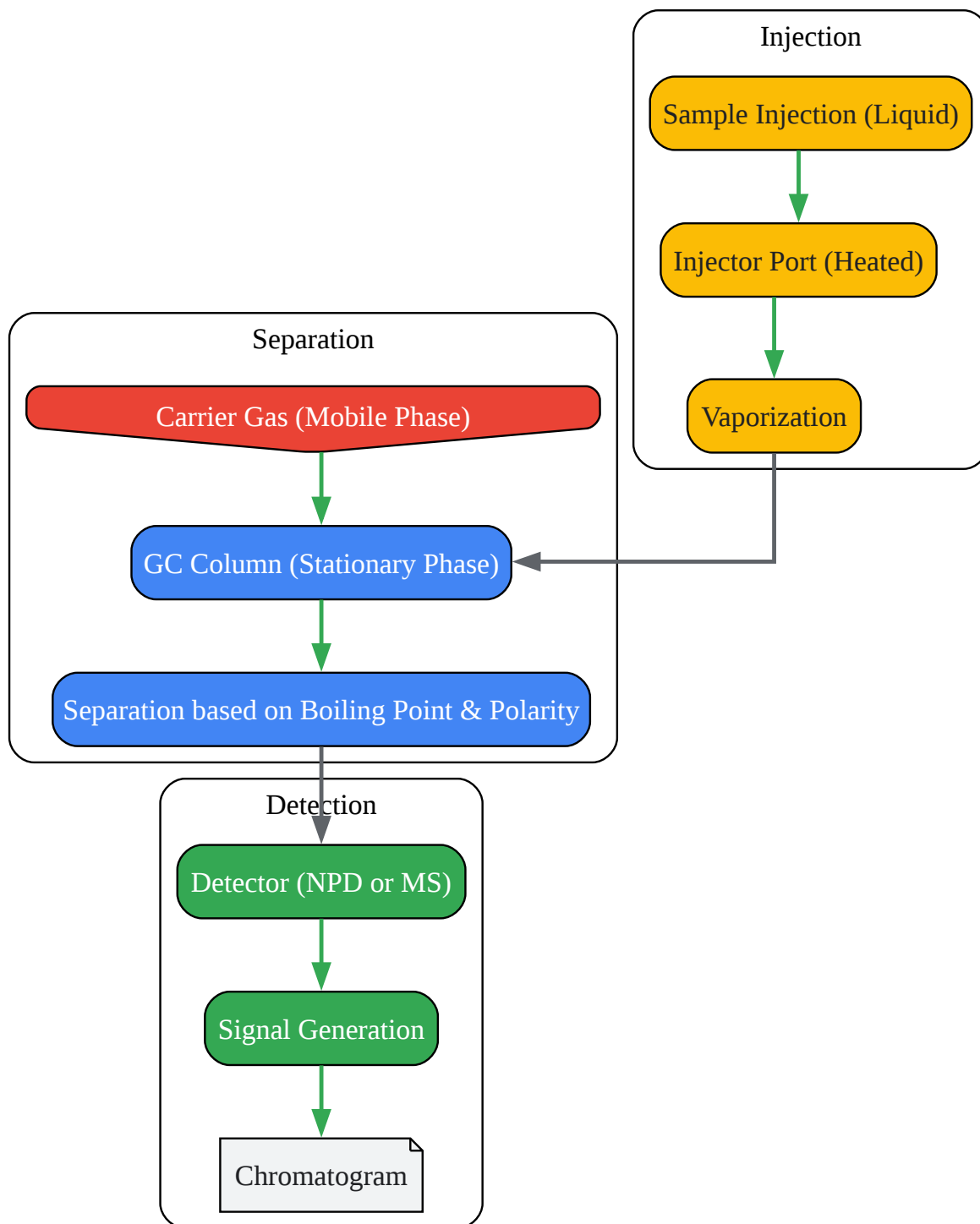
Experimental Workflow



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Caption: Workflow for **Cadusafos** analysis in water.

Principle of Gas Chromatography



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Caption: Principle of Gas Chromatography analysis.

Conclusion

The described SPE-GC method provides a reliable and sensitive approach for the determination of **Cadusafos** in water samples. The use of dSPE with MWCNTs offers efficient extraction and preconcentration, while GC with NPD or MS ensures selective and accurate quantification. This application note serves as a comprehensive guide for laboratories involved in environmental monitoring and pesticide residue analysis.

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